

# Unveiling Tricosanenitrile: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Tricosanenitrile

Cat. No.: B15348627

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the commercial availability, purity, and analytical considerations of **tricosanenitrile** (CAS No. 95491-05-7). While detailed specifications from commercial suppliers are not readily available in the public domain, this document compiles the existing information on potential suppliers and the typical data provided for such chemical compounds.

## Commercial Availability and Purity Grades

Identifying commercial suppliers for **tricosanenitrile** with detailed purity specifications presents a notable challenge. However, several companies have been identified as potential sources for this long-chain alkyl nitrile. Researchers are advised to contact these suppliers directly to inquire about availability, current lot specifications, and to request a Certificate of Analysis (CoA).

Potential Commercial Suppliers:

- BOC Sciences[1]
- Atomax Chemicals Co., Ltd.[2]
- SINFOO[3]
- Alfa Chemistry[4]

Of the suppliers identified, Alfa Chemistry provides a stated purity of 96% for **tricosanenitrile** on their website.<sup>[4]</sup> It is crucial for researchers to verify this information and obtain a detailed CoA for any purchased material, as the purity and impurity profile can significantly impact experimental outcomes.

## Quantitative Data Summary

Due to the limited availability of public-facing technical data sheets, a comprehensive, comparative table of purity grades from multiple suppliers cannot be constructed at this time. However, a standard Certificate of Analysis for a chemical like **tricosanenitrile** would typically include the data points outlined in the table below. Researchers should request this information from any potential supplier.

Parameter	Typical Specification	Analytical Method
Appearance	White to off-white solid/powder	Visual Inspection
Purity (Assay)	>95% (example)	Gas Chromatography (GC), HPLC
Identity	Conforms to structure	<sup>1</sup> H NMR, <sup>13</sup> C NMR, Mass Spectrometry (MS)
Melting Point	Approx. 48-52 °C	Melting Point Apparatus
Water Content	<0.5%	Karl Fischer Titration
Residual Solvents	To be reported	Headspace GC-MS
Elemental Analysis	Conforms to C <sub>23</sub> H <sub>45</sub> N	CHN Analysis

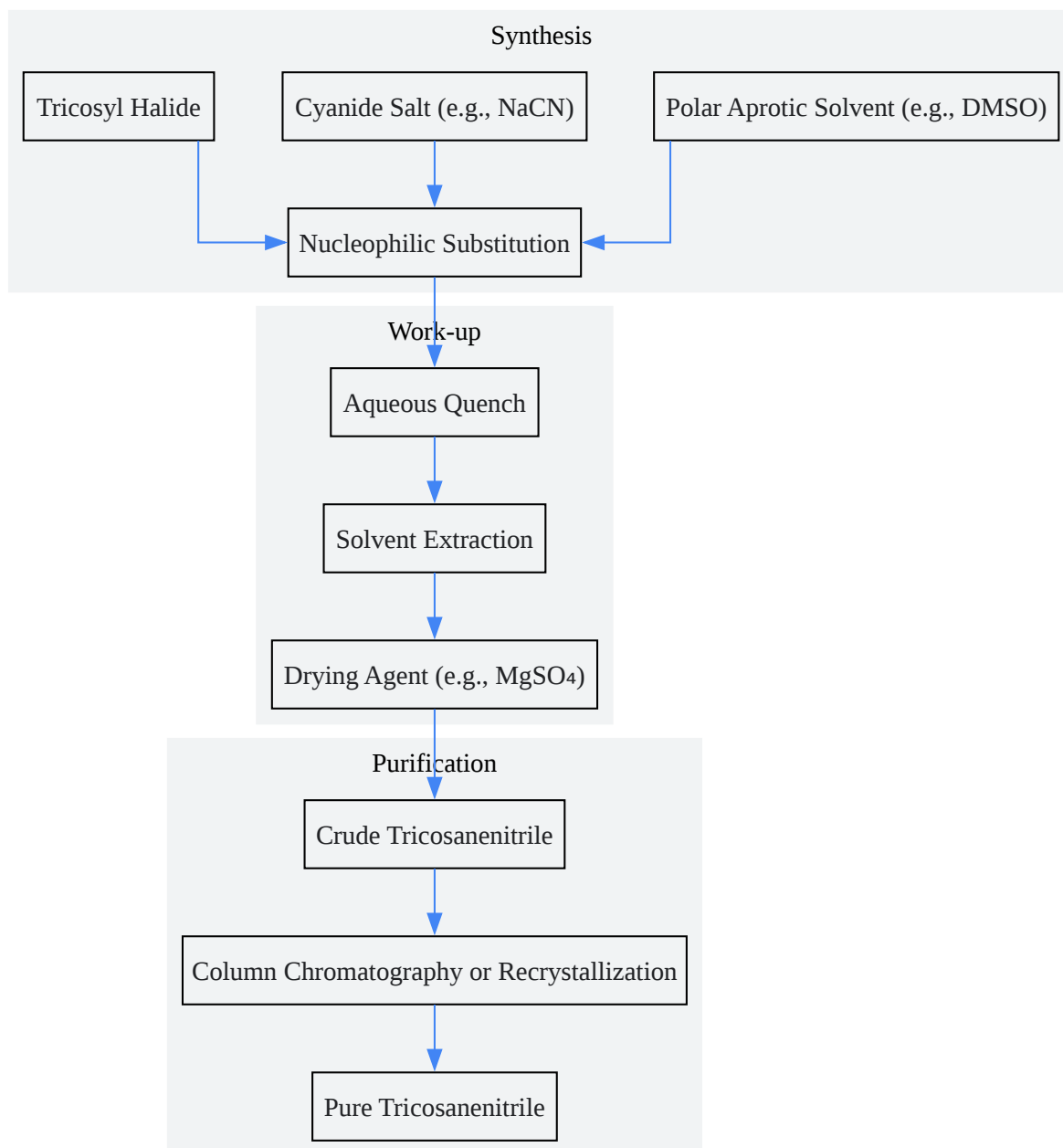
## Experimental Considerations and Methodologies

The experimental utility of **tricosanenitrile** is intrinsically linked to its purity. The following sections detail general experimental protocols relevant to the handling and analysis of long-chain alkyl nitriles.

## Synthesis and Purification

The synthesis of long-chain nitriles can be achieved through various established organic chemistry methodologies. Common routes include the nucleophilic substitution of an alkyl halide with a cyanide salt or the dehydration of the corresponding amide.

Illustrative Synthesis Workflow:



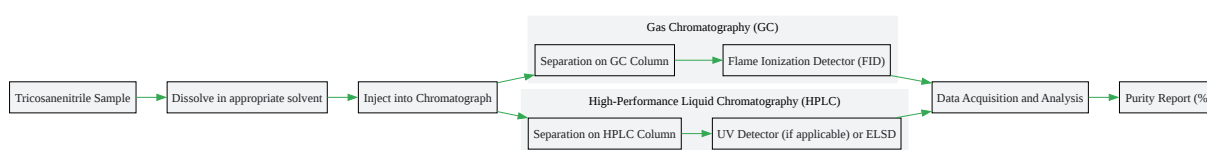
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Caption: General workflow for the synthesis and purification of **tricosanenitrile**.

## Purity Analysis

The purity of **tricosanenitrile** is typically assessed using chromatographic techniques. Gas chromatography (GC) is well-suited for analyzing volatile compounds, while High-Performance Liquid Chromatography (HPLC) can also be employed, particularly for less volatile analogs or for monitoring reactions.

Purity Analysis Workflow:



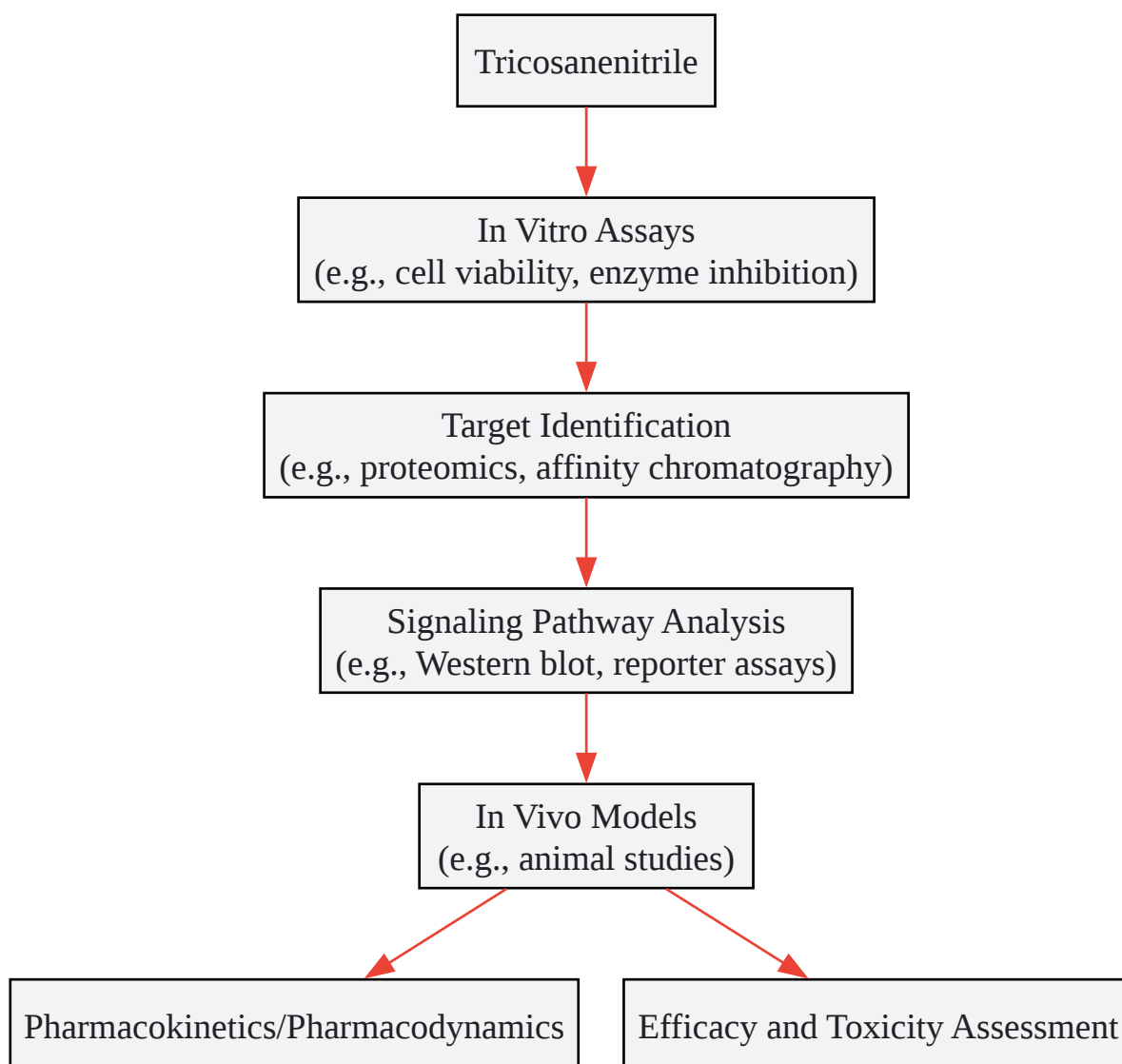
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Caption: Workflow for determining the purity of **tricosanenitrile** via chromatography.

## Signaling Pathways and Biological Activity

Currently, there is a lack of specific, publicly available research detailing the involvement of **tricosanenitrile** in defined signaling pathways or its broader biological activities. The lipophilic nature of its long alkyl chain suggests potential interactions with cell membranes or lipid-binding proteins. As research progresses, the elucidation of its mechanism of action will be of significant interest.

Logical Relationship for Investigating Biological Activity:



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Caption: A logical progression for the investigation of **tricosanenitrile**'s biological effects.

In conclusion, while **tricosanenitrile** is listed by several chemical suppliers, detailed information regarding its purity and specifications is not readily accessible. Researchers are strongly encouraged to engage in direct communication with these suppliers to obtain comprehensive analytical data to ensure the quality and suitability of the material for their specific research needs.

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